

Data Presentation: Physical Properties of Phthalic Anhydride

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Compound of Interest		
Compound Name:	Phthalic anhydride	
Cat. No.:	B7721444	Get Quote

The melting and boiling points of **phthalic anhydride** are critical physical constants used for its identification and purity assessment. The data, collated from various sources, are presented below. **Phthalic anhydride** is a white solid that is an important industrial chemical used in the production of plasticizers and resins.[1][2]

Property	Value (°C)	Value (°F)	Value (K)	Citations
Melting Point	131.6 °C	268.9 °F	404.8 K	[1][2]
128 - 134 °C	262.4 - 273.2 °F	401.15 - 407.15 K	[3][4]	
129 - 132 °C	264.2 - 269.6 °F	402.15 - 405.15 K	[5]	
Boiling Point	295 °C (sublimes)	563 °F	568 K	[1][2]
284 °C	543.2 °F	557.15 K	[3]	
284 - 295 °C	543.2 - 563 °F	557.15 - 568.15 K	[4][6]	

Experimental Protocols



The determination of melting and boiling points are fundamental techniques in chemical analysis to confirm the identity and purity of a substance.[7]

Melting Point Determination (Capillary Method)

The capillary method is a common and straightforward technique for determining the melting point of a solid organic compound.[8][9] Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impure samples melt at lower temperatures and over a wider range.[9][10]

Methodology:

- Sample Preparation: The solid sample must be completely dry and finely powdered to ensure uniform heating.[8]
- Capillary Tube Loading: A small amount of the powdered sample is introduced into a thinwalled capillary tube that is sealed at one end. The tube is tapped gently to pack the sample into the closed end, aiming for a sample height of 1-2 mm.[9][11]
- Apparatus Setup: The capillary tube is attached to a thermometer, with the sample aligned next to the thermometer bulb, or inserted into a dedicated melting point apparatus.[9][11]
- Heating: The apparatus (often a heated oil bath or a metal block) is heated.[9] An initial rapid heating can be performed to determine an approximate melting point.[10]
- Data Recording: A second, more careful determination is then conducted. The heating rate is slowed to approximately 2°C per minute as the temperature approaches the expected melting point.[9] The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has liquefied.[9][11]

Boiling Point Determination (Micro-Boiling Point Method)

For small quantities of liquid, the micro-boiling point method provides an accurate determination.[12][13] The boiling point is reached when the vapor pressure of the liquid equals the surrounding atmospheric pressure.[14]



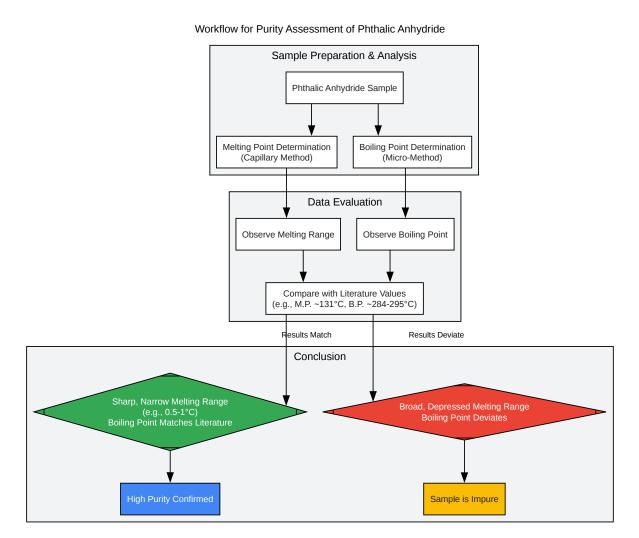
Methodology:

- Sample Preparation: A few milliliters of the liquid sample are placed into a small fusion or test tube.[13][15]
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[15]
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated using a
 Thiele tube or a suitable heating block.[12]
- Heating and Observation: As the sample is heated, trapped air is expelled from the capillary tube, seen as a slow stream of bubbles.[12] When the sample's boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary.[12]
- Data Recording: At this point, heating is discontinued. The bubbling will slow and then stop.
 The liquid will then be drawn into the capillary tube.[12] The temperature at the precise moment the liquid enters the capillary tube is the boiling point of the sample.[12]

Visualization of Purity Assessment Workflow

The following diagram illustrates the logical workflow for assessing the purity of a **phthalic anhydride** sample based on its physical properties.





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Caption: Workflow for assessing phthalic anhydride purity.



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